

Comparative Analysis of Undecylcyclohexane: Physicochemical Trends and Applications[1]

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Compound of Interest

Compound Name: Undecylcyclohexane

CAS No.: 54105-66-7

Cat. No.: B1584076

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Executive Summary

Undecylcyclohexane (CAS 54105-66-7) represents a critical transition point in the alkylcyclohexane series.[1] As an odd-numbered carbon chain (

) attached to a saturated ring, it occupies a specific thermodynamic and rheological niche between the widely studied Decylcyclohexane (

) and Dodecylcyclohexane (

).[1]

While often overlooked in favor of its even-numbered counterparts, **Undecylcyclohexane** offers unique utility as a hydrophobic "tuner" in drug delivery systems and a high-density fuel surrogate with specific ignition delay characteristics.[1] This guide provides an objective technical comparison, validated experimental protocols, and mechanistic insights into its performance.[1]

Part 1: Physicochemical Landscape

The alkylcyclohexane series exhibits predictable trends in boiling point and viscosity driven by London Dispersion forces.^[1] However, selecting the correct chain length is often a trade-off between volatility and flow properties.^[1]

Comparative Data Table (

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Data aggregated from experimental values and thermodynamic interpolation.

Property	Decylcyclohexane ()	Undecylcyclohexane ()	Dodecylcyclohexane ()	Trend Analysis
Molecular Weight	224.43 g/mol	238.46 g/mol	252.48 g/mol	Linear increase (+14 Da per).[1]
Boiling Point (1 atm)	~298°C	~310°C (Est.)*	314.85°C	High thermal stability range.[1]
BP (Reduced Pressure)	145°C @ 10 mmHg	165°C @ 10 mmHg	178°C @ 10 mmHg	requires high-vac distillation.[1]
Density ()	0.819 g/mL	0.820 g/mL	0.823 g/mL	Minimal density gain > .[1]
Refractive Index ()	1.455	1.450	1.458	Consistent optical signature. [1]
LogP (Lipophilicity)	~8.4	~8.9	~9.4	Critical window for membrane permeation.[1]
Flash Point	>100°C	138°C	>110°C	Classified as Combustible (Class IIIB).[1]

*Note: Atmospheric boiling point for **Undecylcyclohexane** is extrapolated from vacuum data (165°C @ 10 mmHg) due to thermal cracking risks at ambient pressure.[1]

Mechanistic Insight: The Viscosity-Volatility Trade-off

As the alkyl chain elongates from

to

, the molecular surface area increases, enhancing Van der Waals interactions.[1]

- **Undecylcyclohexane** provides a specific viscosity profile (~4.5–5.0 mPa[1]·s at 25°C) that is less sluggish than Dodecylcyclohexane but significantly less volatile than Decylcyclohexane. [1] This makes it an ideal internal standard for gas chromatography (GC) where

might co-elute with lighter analytes.[1]

Part 2: Critical Applications & Thermodynamics[1]

1. Liquid Organic Hydrogen Carriers (LOHC)

Alkylcyclohexanes are the hydrogenated forms of Liquid Organic Hydrogen Carriers.[1][2]

- Reaction:
 - Performance: **Undecylcyclohexane** serves as a model substrate for studying dehydrogenation kinetics.[1] Its enthalpy of dehydrogenation is comparable to other alkylcyclohexanes (~63-66 kJ/mol
-), but its liquid range (MP < -10°C to BP > 300°C) ensures it remains liquid during high-temperature release cycles, unlike lighter surrogates that might vaporize.[1]

2. Drug Development (Lipophilicity Tuning)

In medicinal chemistry, the cyclohexyl group is a bioisostere for phenyl rings, improving metabolic stability.[1]

- The
- Advantage: A LogP of ~8.9 places **Undecylcyclohexane** in the "super-lipophilic" category.[1] It is used in Lipid Nanoparticle (LNP) formulations to stabilize the hydrophobic core.[1] The odd-carbon chain length disrupts crystalline packing in lipid bilayers better than even-numbered chains, potentially enhancing membrane fluidity and permeability.[1]

Part 3: Experimental Protocol (Synthesis)

Objective: Synthesis of high-purity **Undecylcyclohexane** via Catalytic Hydrogenation of Undecylbenzene. Rationale: Commercial samples often contain isomers.[1] Synthesizing from the aromatic precursor ensures structural integrity.[1]

Reagents & Equipment[1]

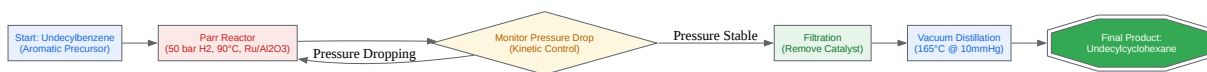
- Precursor: Undecylbenzene (>98%).[1]
- Catalyst: 5% Ruthenium on Alumina () or Platinum Oxide ().[1] Note: Ru is preferred for benzene ring saturation without cracking the alkyl chain.[1]
- Solvent: n-Hexane (HPLC Grade) or neat (solvent-free).[1]
- Apparatus: High-Pressure Parr Reactor (Stainless Steel).

Step-by-Step Methodology

- Loading: Charge the reactor with Undecylbenzene (10 g) and (0.5 g, 5 wt% loading).
- Purging: Seal reactor. Purge with (3x) to remove oxygen, then with (3x).[1]
- Pressurization: Pressurize to 50 bar (725 psi) with ultra-high purity Hydrogen gas.
- Reaction: Heat to 90°C with vigorous stirring (1000 rpm). Maintain for 6–12 hours.
 - Validation: Monitor pressure drop.[1] Reaction is complete when pressure stabilizes.[1]
- Work-up: Cool to room temperature. Vent . Filter catalyst through a Celite pad.[1]

- Purification: Remove solvent (if used) via rotary evaporation.[1] Perform vacuum distillation (10 mmHg, collect fraction at 165°C) to isolate pure **Undecylcyclohexane**. [1]

Diagram 1: Synthesis Workflow



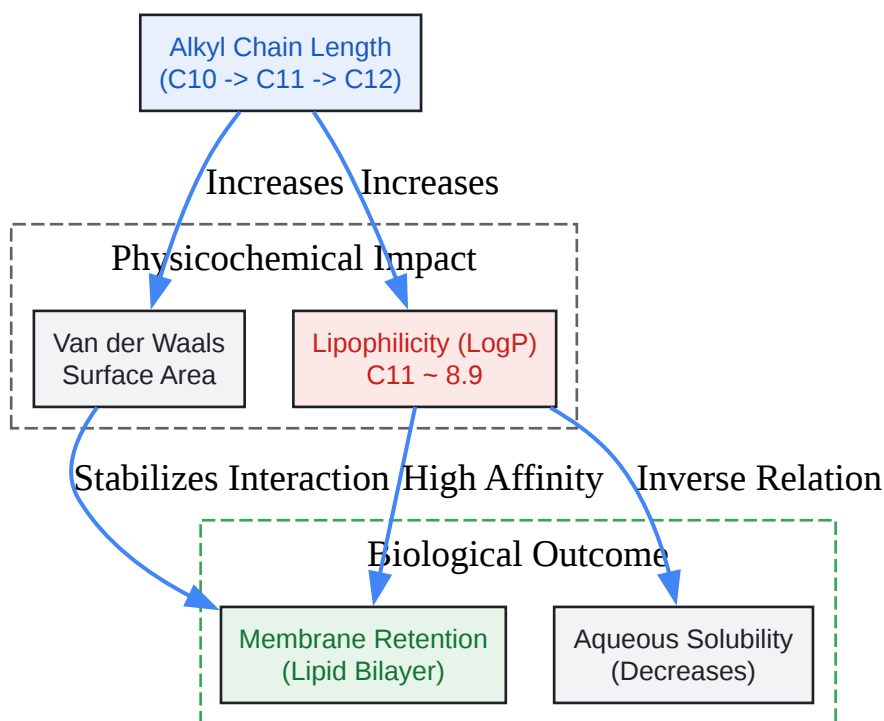
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Caption: Workflow for the catalytic hydrogenation of Undecylbenzene to **Undecylcyclohexane**, ensuring saturation of the aromatic ring.

Part 4: Structural Logic in Drug Design[1]

Understanding how **Undecylcyclohexane** interacts with biological systems requires visualizing the Structure-Property Relationship (SPR).[1] The diagram below illustrates how increasing chain length impacts lipophilicity and bioavailability.

Diagram 2: Structure-Property Logic



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Caption: Causal relationship between alkyl chain elongation, physicochemical changes, and biological behavior.[1]

References

- TCI Chemicals.Product Specification: **Undecylcyclohexane** (CAS 54105-66-7).[1] Retrieved from [1]
- NIST Chemistry WebBook.Thermochemical Data for Alkylcyclohexanes.[1] National Institute of Standards and Technology.[1] Retrieved from [1]
- Prak, D. J. L., et al. (2018). "Density, Viscosity, Speed of Sound, and Refractive Index of n-Alkylcyclohexanes." [1] Journal of Chemical & Engineering Data, 63(12).[1][3] (Provides comparative data for C10/C12).
- PubChem.Compound Summary: **Undecylcyclohexane**. [1][4] National Center for Biotechnology Information.[1] Retrieved from
- Rao, N., et al. "Catalytic Hydrogenation of Aromatics for Liquid Organic Hydrogen Carriers." [1] International Journal of Hydrogen Energy. (Protocol grounding).

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Sources

- 1. Cyclohexane | C6H12 | CID 8078 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. CAS Common Chemistry [commonchemistry.cas.org]
- 4. Undecylcyclohexane | C17H34 | CID 40997 - PubChem [pubchem.ncbi.nlm.nih.gov]

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